

Allyl Formate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyl formate

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This technical guide provides an in-depth overview of **allyl formate**, a significant organic compound with applications in various chemical syntheses. This document outlines its chemical structure, formula, and key physicochemical properties. Furthermore, it details an experimental protocol for its synthesis and purification, along with modern analytical methods for its characterization.

Chemical Structure and Formula

Allyl formate, also known as 2-propenyl formate, is the ester of allyl alcohol and formic acid.^[1] Its molecular structure consists of an allyl group attached to a formate group.

- Molecular Formula: C₄H₆O₂^[1]
- SMILES: C=CCOC=O^[1]
- InChI Key: ZHHZHHSEFKCANOC-UHFFFAOYSA-N^[1]

The presence of both an alkene and an ester functional group makes **allyl formate** a versatile building block in organic synthesis.

Physicochemical Properties

A summary of the key physical and chemical properties of **allyl formate** is presented in the tables below. This data is crucial for its handling, storage, and application in experimental settings.

Table 1: General and Physical Properties of Allyl Formate

Property	Value	Reference(s)
Molecular Weight	86.09 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Density	0.946 g/cm ³	[3]
Boiling Point	83-85 °C at 760 mmHg	[4]
Melting Point	9-10 °C	[5]
Flash Point	6.11 °C (43.00 °F) TCC	[4]
Solubility	Soluble in water	[1][2]
Vapor Pressure	72.2 mmHg at 25 °C	[2]
Refractive Index	1.392	[5]

Table 2: Safety and Toxicity Data of Allyl Formate

Data Point	Value	Reference(s)
Oral LD50 (Rat)	124 mg/kg	[2][4]
Oral LD50 (Mouse)	96 mg/kg	[4]
Inhalation LC50 (Rat)	980 mg/m ³	[1][4]
Inhalation LC50 (Mouse)	610 mg/m ³	[4]
Hazard Statements	Highly flammable liquid and vapor. Toxic if swallowed. Harmful in contact with skin. Causes severe skin burns and eye damage. Fatal if inhaled. May cause respiratory irritation.	[6]
Precautionary Statements	Keep away from heat, sparks, open flames, and hot surfaces. Wear protective gloves, protective clothing, eye protection, and face protection. Use only outdoors or in a well-ventilated area.	[6]

Experimental Protocols

The following section details a common method for the synthesis and purification of **allyl formate**. This procedure is adapted from established methods for the preparation of allyl alcohol, where **allyl formate** is a key intermediate.[7][8]

Synthesis of Allyl Formate via Esterification

This method involves the direct esterification of allyl alcohol with formic acid.

Materials:

- Allyl alcohol

- Formic acid (85%)
- Anhydrous calcium chloride
- Round-bottom flask
- Distillation apparatus
- Separatory funnel
- Heating mantle

Procedure:

- In a round-bottom flask equipped with a distillation apparatus, a mixture of glycerol and formic acid can be heated to produce a crude mixture containing allyl alcohol and **allyl formate**.^[9]^[10]
- Alternatively, for a more direct synthesis, allyl alcohol and a molar excess of formic acid are refluxed. The progress of the reaction can be monitored by techniques such as thin-layer chromatography.
- Upon completion of the reaction, the mixture is allowed to cool to room temperature.

Purification of Allyl Formate

The crude product from the synthesis contains unreacted starting materials and byproducts. The following purification steps are recommended.^[5]

Procedure:

- The crude reaction mixture is transferred to a separatory funnel.
- The mixture is washed several times with small volumes of water to remove excess formic acid and any unreacted allyl alcohol.^[5]
- The organic layer, which is the crude **allyl formate**, is separated.
- The crude ester is dried over anhydrous calcium chloride.^[5]

- The dried **allyl formate** is then purified by fractional distillation. The fraction boiling at 82-83 °C is collected as pure **allyl formate**.[\[5\]](#)

Analytical Characterization

To confirm the identity and purity of the synthesized **allyl formate**, several analytical techniques can be employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds. The gas chromatogram will show the retention time of **allyl formate**, and the mass spectrum will provide its fragmentation pattern, which can be compared with a reference spectrum for confirmation.

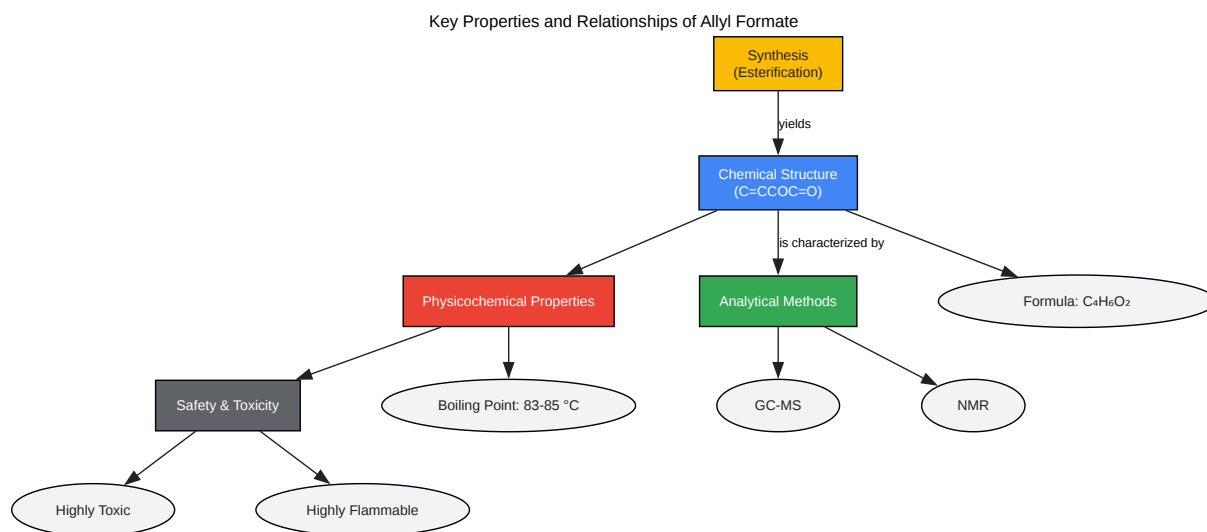
[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR and ^{13}C NMR spectroscopy are essential for elucidating the molecular structure of **allyl formate**. The chemical shifts, splitting patterns, and integration of the peaks in the ^1H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, provide detailed information about the connectivity of atoms in the molecule.[\[1\]](#)[\[2\]](#)

Logical Relationships of Allyl Formate Properties

The following diagram illustrates the key properties and relationships of **allyl formate**.



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Caption: Key Properties and Relationships of **Allyl Formate**.

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